

Technical Support Center: D-Galactose-6-O-sulfate Sodium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Galactose-6-O-sulfate sodium salt*

Cat. No.: *B12402404*

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **D-Galactose-6-O-sulfate sodium salt**.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **D-Galactose-6-O-sulfate sodium salt**?

A1: **D-Galactose-6-O-sulfate sodium salt** is described as being slightly soluble in water and methanol.[1] One supplier provides a quantitative value of 125 mg/mL in water, which may require the use of sonication to achieve. It is important to note that the solubility of the non-sulfated form, D-galactose, in PBS (pH 7.2) is approximately 10 mg/mL.[2]

Q2: What are the recommended storage conditions for **D-Galactose-6-O-sulfate sodium salt**?

A2: It is recommended to store **D-Galactose-6-O-sulfate sodium salt** at -20°C under an inert atmosphere.[1][3] For stock solutions, storage at -80°C for up to 6 months or -20°C for up to 1 month is suggested to prevent inactivation from repeated freeze-thaw cycles.[4]

Q3: What is the appearance of **D-Galactose-6-O-sulfate sodium salt**?

A3: **D-Galactose-6-O-sulfate sodium salt** is typically a white to off-white solid.[1]

Q4: What are the key identifiers for **D-Galactose-6-O-sulfate sodium salt**?

A4: The key identifiers are:

- CAS Number: 125455-62-1[3][5][6]
- Molecular Formula: $C_6H_{11}NaO_9S$ [3][5]
- Molecular Weight: 282.20 g/mol [5]

Solubility and Dissolution Troubleshooting Guide

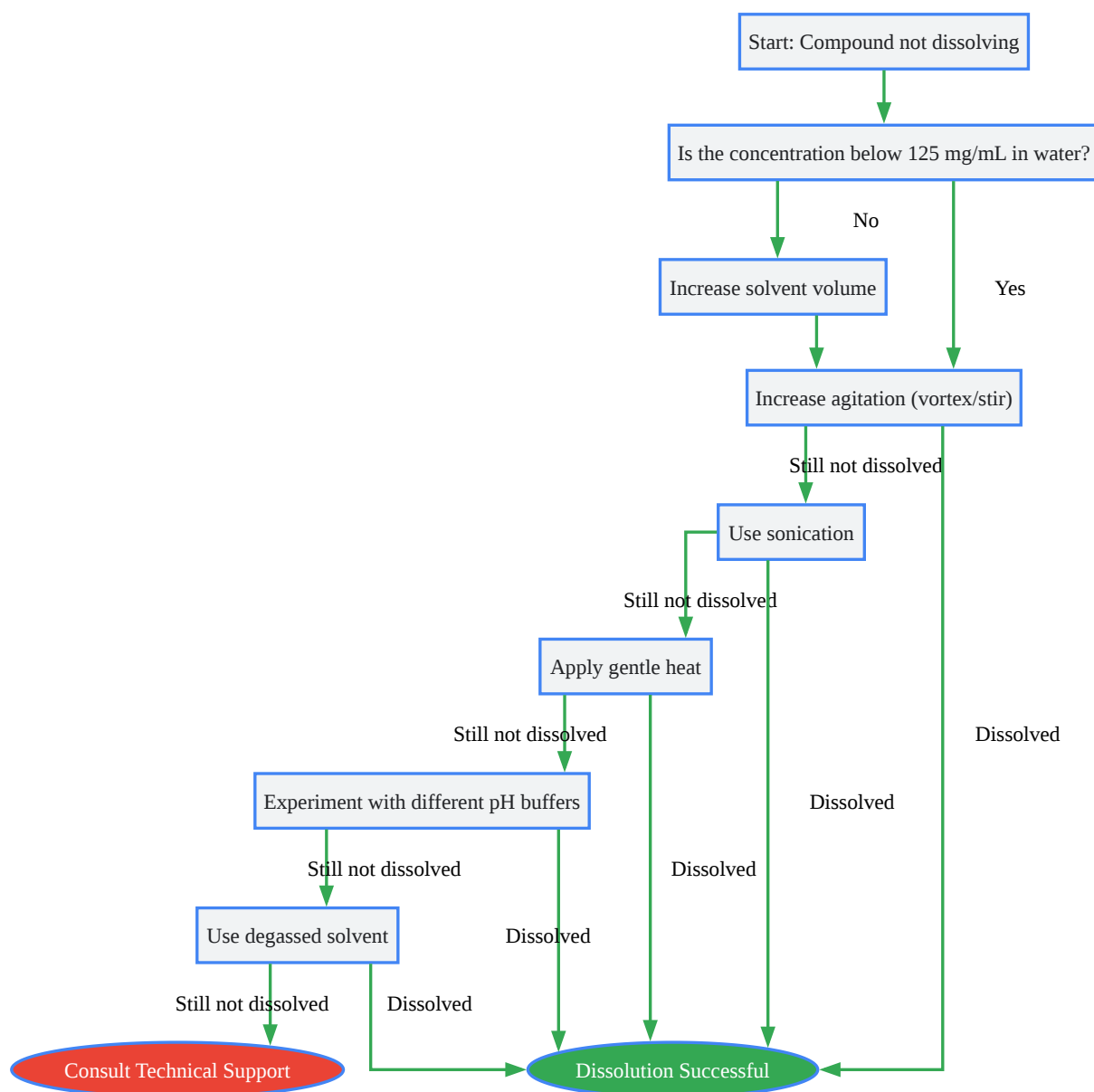
Users may encounter challenges when dissolving **D-Galactose-6-O-sulfate sodium salt**. This guide provides a systematic approach to troubleshooting these issues.

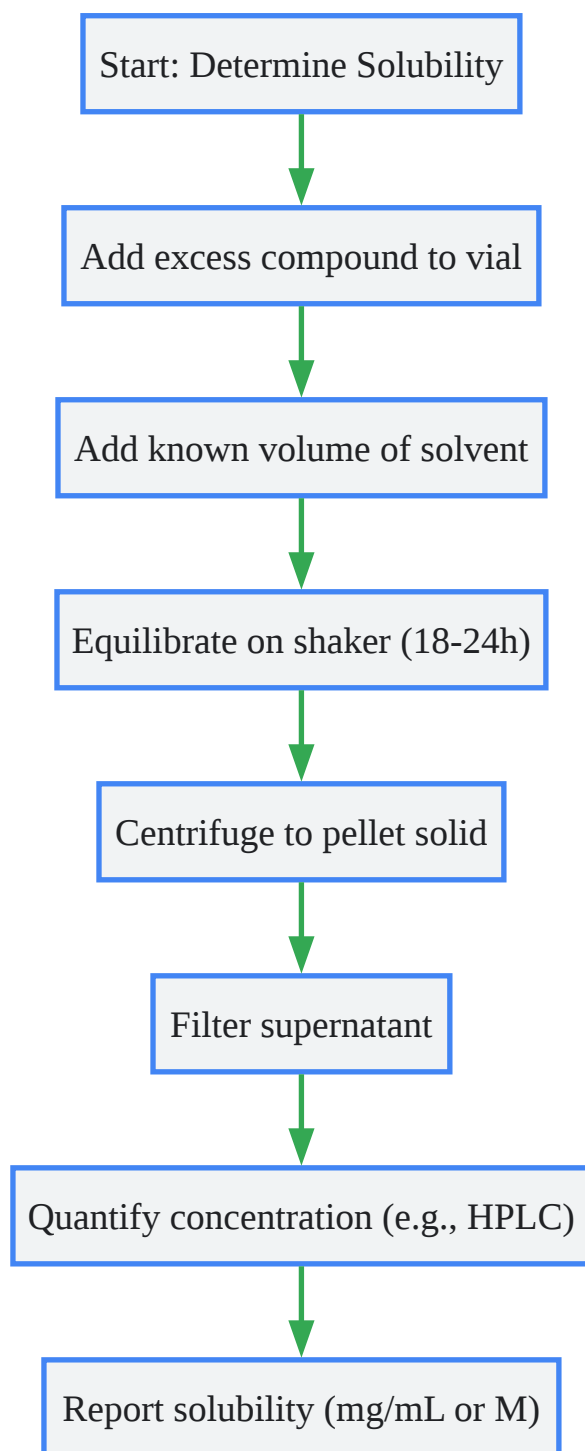
Problem: The compound is not dissolving or is dissolving very slowly.

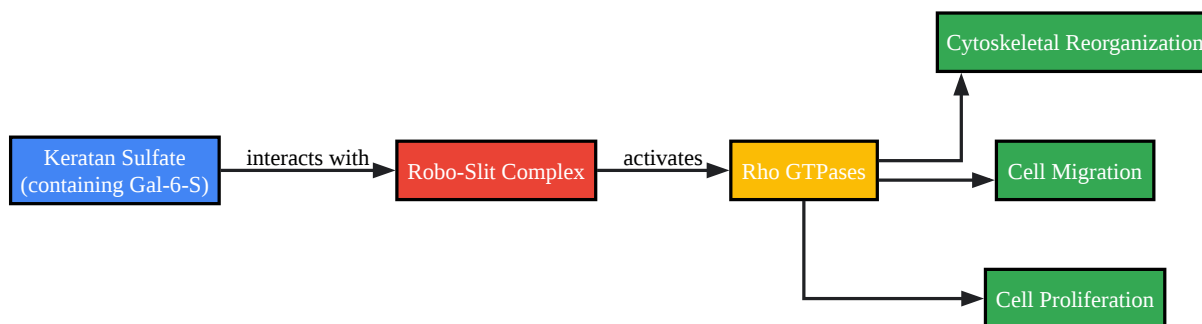
Potential Causes and Solutions:

Potential Cause	Suggested Solution
Insufficient Solvent Volume	The concentration may be too high for the solvent. Refer to the known solubility in water (125 mg/mL) as a starting point. Gradually add more solvent while observing for dissolution.
Low Temperature	For many solids, solubility increases with temperature. Gently warm the solution while stirring. Avoid excessive heat which could degrade the compound.
Inadequate Agitation	Simple inversion or gentle swirling may not be sufficient. Use a vortex mixer or a magnetic stirrer to increase agitation. For difficult-to-dissolve solids, sonication in an ultrasonic bath can be very effective.
Particle Size	Larger crystals have a smaller surface area, leading to slower dissolution. If possible and safe to do so, gently grinding the solid into a finer powder can increase the dissolution rate.
pH of the Solution	The solubility of compounds with ionizable groups can be pH-dependent. While information for this specific compound is limited, you can experimentally test a small amount of material in buffers of different pH values to assess the impact on solubility.
Dissolved Gases in Solvent	Dissolved gases can sometimes interfere with the dissolution process. ^[7] Using degassed solvents, which can be prepared by sonication or sparging with an inert gas, may improve dissolution. ^[7]

Logical Flow for Troubleshooting Dissolution Issues:







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Keratan Sulfate Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Roles of galactose 3'-O- sulfation in signaling [ouci.dntb.gov.ua]
- 5. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- 6. Decrypting Glycosaminoglycan "sulfation code" with Computational Approaches - Glycopedia [glycopedia.eu]
- 7. Phosphate-buffered saline - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Support Center: D-Galactose-6-O-sulfate Sodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402404#solubility-issues-with-d-galactose-6-o-sulfate-sodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com